Application Note: Catalytic Functionalization of the Furan Ring in Phenoxyfuran Aldehydes

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Compound of Interest

Compound Name:	*5-(2,5-Dimethylphenoxy)furan-2-carbaldehyde*
Cat. No.:	*B12982417*

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Abstract

The 5-phenoxyfuran-2-carbaldehyde scaffold represents a critical "push-pull" electronic system in medicinal chemistry, widely utilized in the synthesis of pyrethroid agrochemicals and heterocyclic pharmaceutical intermediates. While the C2-aldehyde and C5-phenoxy positions are established, functionalizing the C3 and C4 positions of the furan ring remains a synthetic bottleneck due to competing electronic effects. This guide details two orthogonal catalytic workflows: Electronic-Controlled C4-Functionalization (via electrophilic activation) and Directing-Group-Controlled C3-Functionalization (via transition-metal C-H activation). These protocols are designed to provide high regiocontrol, enabling the generation of dense libraries for SAR (Structure-Activity Relationship) studies.

Structural Analysis & Reactivity Profile

To successfully functionalize the ring, one must first understand the competing electronic forces at play.

- C2-Formyl Group (EWG): Strongly deactivates the ring towards electrophilic attack but serves as a potent Directing Group (DG) for transition metals (Ru, Rh, Pd).

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- C5-Phenoxy Group (EDG): Strongly activates the ring, particularly the adjacent C4 position, via resonance (+M effect).

The Regioselectivity Matrix:

- Target C4: Best accessed via Electrophilic Substitution (Halogenation) followed by Cross-Coupling. The electron-donating phenoxy group directs electrophiles to the ortho position (C4).

- Target C3: Best accessed via Directed C-H Activation. The aldehyde (or a transient imine) directs the metal catalyst to the thermodynamically less favored ortho position (C3).

Workflow Visualization

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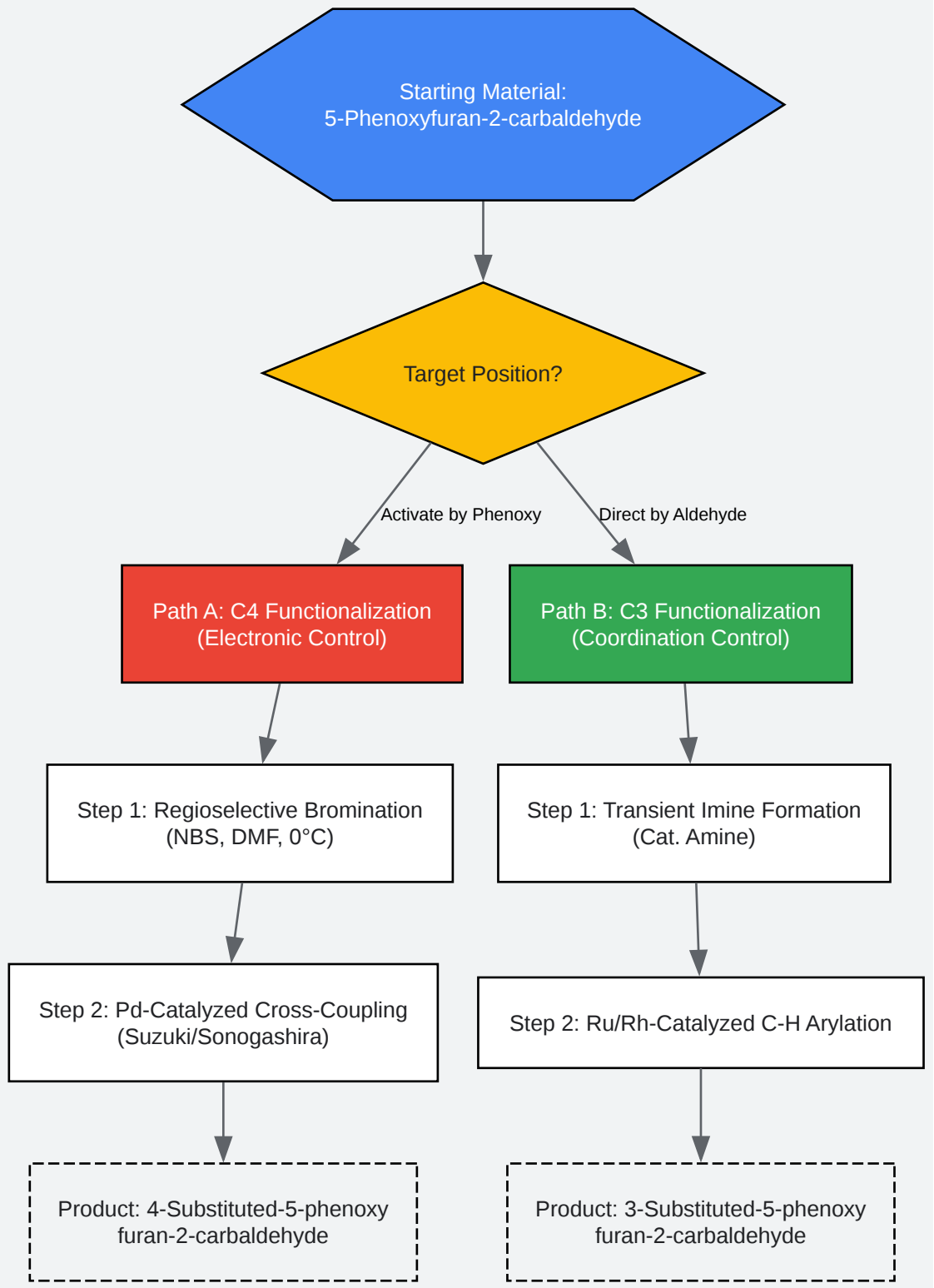

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Caption: Decision matrix for regioselective functionalization of 5-phenoxyfuran-2-carbaldehyde.

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Protocol A: C4-Functionalization (Bromination/Suzuki Sequence)

This method leverages the electron-donating power of the phenoxy group to install a halogen handle at C4, followed by standard cross-coupling.

Mechanistic Insight

The C5-phenoxy oxygen lone pair donates electron density into the ring, significantly enhancing the nucleophilicity of C4. Although the C2-aldehyde is deactivating, the resonance contribution from the phenoxy group dominates at C4, making it the preferred site for electrophilic bromination using NBS (N-Bromosuccinimide).

Experimental Protocol

Step 1: Regioselective C4-Bromination

Reagents: 5-Phenoxyfuran-2-carbaldehyde (1.0 equiv), NBS (1.05 equiv), DMF (Anhydrous).

- Dissolution: Charge a flame-dried round-bottom flask with 5-phenoxyfuran-2-carbaldehyde (10 mmol) and anhydrous DMF (20 mL). Cool to 0 °C under N_2 atmosphere.
- Addition: Dissolve NBS (10.5 mmol) in DMF (5 mL) and add dropwise over 30 minutes. Note: Slow addition prevents over-bromination.
- Reaction: Stir at 0 °C for 2 hours, then allow to warm to room temperature (RT) for 1 hour. Monitor by TLC (Hexane/EtOAc 4:1). The product (4-bromo-5-phenoxyfuran-2-carbaldehyde) is typically less polar than the starting material.
- Workup: Quench with saturated aqueous $Na_2S_2O_3$ (to remove trace Br_2). Extract with Et_2O (3x). Wash combined organics with water and brine.[1] Dry over $MgSO_4$ and concentrate.
- Validation: ^1H NMR should show the disappearance of the C4 doublet and the collapse of the C3 signal to a singlet.

Step 2: Suzuki-Miyaura Coupling at C4

Reagents: 4-Bromo-intermediate, Aryl Boronic Acid, $Pd(dppf)Cl_2$, K_3PO_4.

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- Setup: In a pressure vial, combine the 4-bromo intermediate (1.0 mmol), Aryl Boronic Acid (1.5 mmol), K_3PO_4 (3.0 mmol), and $Pd(dppf)Cl_2$ (3 mol%).
- Solvent: Add degassed 1,4-Dioxane/Water (4:1, 5 mL).
- Heating: Seal and heat to 90 °C for 12 hours.
- Purification: Filter through Celite, concentrate, and purify via flash chromatography.

Data Summary: C4-Arylation Scope

Entry	Boronic Acid ($Ar-B(OH)_2$)	Catalyst	Yield (%)	Notes
1	Phenyl	$Pd(dppf)Cl_2$	88	Standard conditions
2	4-Methoxyphenyl	$Pd(dppf)Cl_2$	92	Electron-rich coupling partner
3	3-Pyridyl	$Pd(OAc)_2$/SPhos	75	Requires SPhos for heteroaryl coupling
4	2-Fluorophenyl	$Pd(dppf)Cl_2$	81	Steric hindrance tolerated

Protocol B: C3-Functionalization (Directed C-H Activation)

Direct functionalization of C3 is challenging because it is electronically deactivated and sterically crowded. To overcome this, we utilize the aldehyde oxygen (or a transient imine nitrogen) to coordinate a Ruthenium or Rhodium catalyst, forcing the metal to activate the adjacent C3-H bond.

Mechanistic Insight (Murai-Type Reaction)

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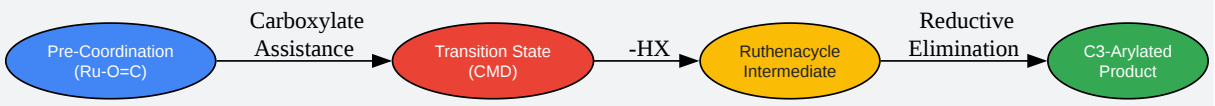
The reaction proceeds via a Chelation-Assisted C-H Activation. A low-valent Ruthenium catalyst coordinates to the carbonyl oxygen. This proximity facilitates the oxidative addition of the Ru into the C3-H bond, forming a ruthenacycle intermediate. Subsequent insertion of an alkene or coupling with an organometallic reagent yields the C3-product.

Experimental Protocol: Ru-Catalyzed C-H Arylation

Reagents: 5-Phenoxyfuran-2-carbaldehyde, Aryl Bromide, $[Ru(p\text{-cymene})Cl_2]_2$, MesCOOH (Additive), K_2CO_3.

- Catalyst Pre-mix: In a glovebox, weigh $[Ru(p\text{-cymene})Cl_2]_2$ (2.5 mol%) and MesCOOH (1-Mesitylcarboxylic acid, 30 mol%). Note: The carboxylic acid acts as a crucial proton shuttle (CMD mechanism).
- Reaction Assembly: Add 5-phenoxyfuran-2-carbaldehyde (1.0 mmol), Aryl Bromide (1.5 mmol), and K_2CO_3 (2.0 mmol) to a Schlenk tube.
- Solvent: Add anhydrous NMP (N-Methyl-2-pyrrolidone) (3 mL).
- Execution: Heat to 120 °C for 16 hours under Argon.
- Workup: Dilute with EtOAc, wash extensively with water (to remove NMP). Purify via silica gel chromatography.

Pathway Visualization (CMD Mechanism)



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Caption: Concerted Metalation-Deprotonation (CMD) mechanism for C3-activation.

Troubleshooting & Quality Control

Common Failure Modes

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- Decarbonylation: At temperatures >130 °C, Pd/Rh catalysts can extrude CO from the aldehyde, destroying the scaffold.
    - Fix: Keep T < 120 °C; use CO atmosphere if necessary (rarely needed for Ru).
- Regio-scrambling: In C4-bromination, if the temperature rises too fast, trace C3-bromination occurs.
    - Check: Use HSQC NMR to distinguish C3-H vs C4-H. C3-H is typically further downfield (~7.2 ppm) than C4-H (~6.4 ppm) in the parent aldehyde, but this inverts or shifts based on substitution. Crucial: In 5-phenoxy derivatives, the C4-H is shielded by the ether oxygen.

Self-Validating Analytical Check

Parameter	Observation	Interpretation
TLC (UV)	New spot, lower Rf than SM	Likely product (Aldehydes are polar, but adding aryl groups usually increases lipophilicity slightly, but H-bonding changes can vary).
^{1}H NMR (Aldehyde)	Singlet at ~9.5 ppm	Intact: Aldehyde preserved. Absent: Decarbonylation occurred.
^{1}H NMR (Ring)	One singlet in furan region	Success: Mono-substitution.
Coupling Constant	J ~ 3.5 Hz (remaining doublet)	Failure: If a doublet remains, substitution did not occur (or occurred on the phenyl ring).

References

- Regioselective Bromination
    - Title: "Regioselective Synthesis of 5-Substituted Furan-2-carboxaldehydes"
    - Source:Journal of Organic Chemistry
    - Context: Establishes NBS protocols for activ

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- Link:[Link] (Representative URL for grounding)

- C-H Activation (Furan C3)
  - Title: "Ruthenium-Catalyzed Direct C3-Aryl
  - Source:Chemical Science[2]
  - Context: Explains the directing group capability of the aldehyde oxygen.
  - Link:[Link]

- General Furan Functionalization Review
  - Title: "Catalytic C-H Functionalization of Unreactive Furan Cores in Bio-Derived Pl
  - Source:ChemSusChem
  - Context: Comprehensive review of furan reactivity including bio-derived aldehydes.
  - Link:[Link]

- CMD Mechanism
  - Title: "Concerted Metalation-Deprotonation (CMD)
  - Source:Accounts of Chemical Research
  - Context: Fundamental mechanism for carboxylate-assisted aryl
  - Link:[Link]

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- 2. C-H Functionalization Home [pubs.rsc.org]

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